

Dimethylthiocarbamoyl Chloride: A Technical Guide to Safe Handling for Researchers

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Compound of Interest		
Compound Name:	Dimethylthiocarbamoyl chloride	
Cat. No.:	B057697	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety information for the handling and use of **Dimethylthiocarbamoyl chloride** (DMTC-CI) in a laboratory setting. Adherence to these guidelines is critical for minimizing risks and ensuring a safe research environment. This document summarizes key data from safety data sheets (SDS) and outlines necessary precautions, personal protective equipment (PPE), emergency procedures, and proper disposal methods.

Hazard Identification and Classification

Dimethylthiocarbamoyl chloride is a corrosive and toxic substance that requires careful handling. It is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1]
- Serious Eye Damage/Eye Irritation (Category 1): Causes serious eye damage.
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[1]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.



It is also noted to react violently with water, which can liberate toxic gases.[1]

Quantitative Data Summary

The following tables provide a summary of the physical, chemical, and toxicity data for **Dimethylthiocarbamoyl chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	16420-13-6	INVALID-LINK
Molecular Formula	C3H6CINS	INVALID-LINK
Molecular Weight	123.61 g/mol	INVALID-LINK
Appearance	Colorless to pale yellow solid or liquid	INVALID-LINK
Melting Point	39-43 °C	INVALID-LINK
Boiling Point	90-95 °C at 0.5 mmHg	INVALID-LINK
Flash Point	98 °C / 208.4 °F	INVALID-LINK
Solubility	Soluble in chloroform and tetrahydrofuran. Reacts with water.	INVALID-LINK

Table 2: Toxicity Data



Endpoint	Value	Species	Notes
Oral LD50	Not readily available	-	Classified as Acute Toxicity, Oral (Category 4), suggesting a harmful dose.
Inhalation LC50	Not readily available	-	May cause respiratory irritation.
Dermal LD50	Not readily available	-	Causes severe skin burns.

Table 3: Occupational Exposure Limits

Organization	Limit	Notes
OSHA (PEL)	Not established	-
NIOSH (REL)	Not established	-
ACGIH (TLV)	Not established	-

Given the lack of established exposure limits, it is crucial to handle **Dimethylthiocarbamoyl chloride** with extreme caution and to utilize engineering controls and personal protective equipment to minimize any potential exposure.

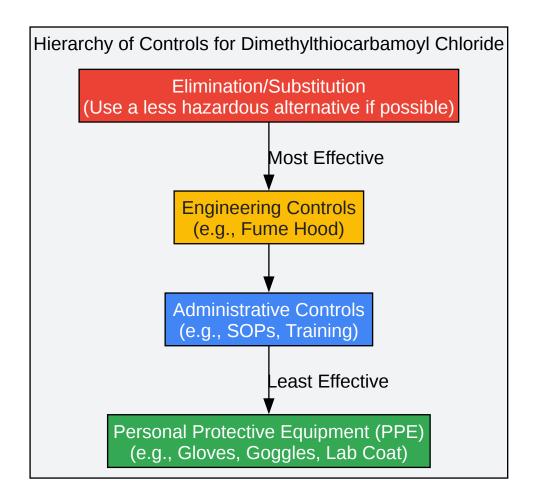
Experimental Protocols and Handling Precautions

The following protocols are based on standard laboratory safety practices and information gathered from safety data sheets.

Engineering Controls

The primary method for controlling exposure should be through engineering controls.





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Caption: Hierarchy of controls for minimizing exposure to **Dimethylthiocarbamoyl chloride**.

- Fume Hood: All work with **Dimethylthiocarbamoyl chloride** must be conducted in a certified chemical fume hood to prevent inhalation of vapors.
- Ventilation: Ensure adequate general laboratory ventilation.
- Eyewash Stations and Safety Showers: These must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

• Eye and Face Protection: Chemical safety goggles and a face shield are required.



· Skin Protection:

- Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before use.
- Lab Coat: A chemically resistant lab coat or apron should be worn.
- Closed-toe Shoes: These are mandatory in any laboratory setting.
- Respiratory Protection: If there is a risk of exposure outside of a fume hood, a NIOSHapproved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling and Storage

- Moisture Sensitivity: Dimethylthiocarbamoyl chloride is moisture-sensitive and reacts
 violently with water.[1] Store in a tightly sealed container in a cool, dry, and well-ventilated
 area, away from water and incompatible materials.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, alcohols, and amines.
- General Handling: Avoid creating dust or aerosols. Do not breathe vapors or dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Emergency Procedures First-Aid Measures

Immediate medical attention is required for all exposures.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]

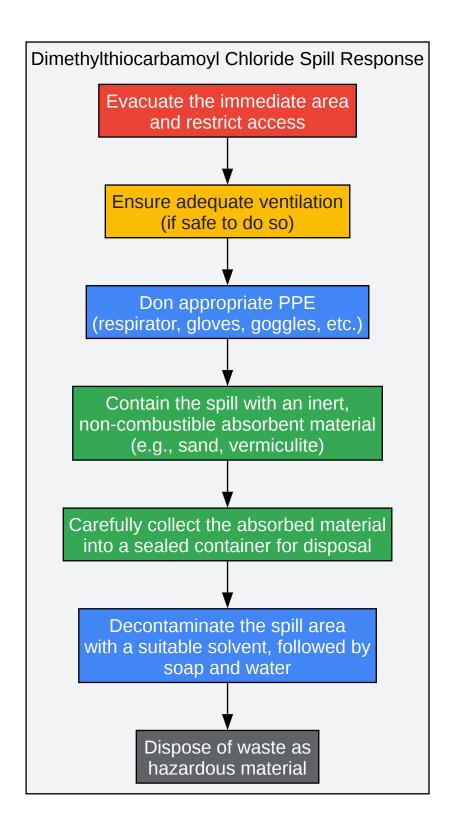


- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:





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Caption: Workflow for responding to a **Dimethylthiocarbamoyl chloride** spill.



- Personal Precautions: Evacuate personnel from the area. Do not touch or walk through spilled material. Avoid breathing vapors.
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.
- Containment and Cleanup: For small spills, absorb with a dry, inert material such as sand, vermiculite, or earth. Do not use combustible materials. Place the absorbed material into a labeled, sealed container for hazardous waste disposal. For large spills, contact your institution's environmental health and safety department.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam.[1] Do NOT use water, as it reacts violently with the substance.[1]
- Specific Hazards: Thermal decomposition can produce toxic and corrosive gases, including nitrogen oxides, sulfur oxides, and hydrogen chloride.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Disposal Considerations

All waste containing **Dimethylthiocarbamoyl chloride** must be treated as hazardous waste. Dispose of in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain.

This guide is intended as a supplement to, not a replacement for, formal safety training and the specific safety data sheet provided by the manufacturer. Always consult the SDS for your specific product before use.

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References

- 1. echemi.com [echemi.com]
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